

Application Notes and Protocols for ZK756326 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZK756326 dihydrochloride

Cat. No.: B2578722

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Introduction

ZK756326 dihydrochloride is a potent and selective nonpeptide agonist for the CC chemokine receptor 8 (CCR8), a G protein-coupled receptor (GPCR) implicated in various physiological and pathological processes, including immune responses and HIV infection.^[1] As a selective agonist, ZK756326 serves as a valuable chemical tool for investigating the biological functions of CCR8 and for screening potential therapeutic agents targeting this receptor. This document provides detailed protocols for the preparation of **ZK756326 dihydrochloride** stock solutions in DMSO, along with methodologies for key in vitro assays to characterize its activity.

Chemical and Physical Properties

ZK756326 dihydrochloride is supplied as a crystalline solid. Proper handling and storage are crucial for maintaining its stability and activity.

Property	Value
Formal Name	2-[2-[4-[(3-phenoxyphenyl)methyl]-1-piperazinyl]ethoxy]-ethanol, dihydrochloride
Molecular Formula	C ₂₁ H ₂₈ N ₂ O ₃ • 2HCl
Molecular Weight	429.4 g/mol
CAS Number	1780259-94-0
Purity	≥98%
Solubility	DMSO: 6 mg/mL
PBS (pH 7.2): 10 mg/mL[2]	
Storage	Store solid at -20°C for up to 4 years.[2]

Pharmacological Data

ZK756326 acts as a full agonist at the human CCR8 receptor. Its pharmacological profile has been characterized through various binding and functional assays.

Parameter	Receptor/Assay	Value
IC ₅₀ (Binding Affinity)	Human CCR8 (inhibition of CCL1 binding)	1.8 μM[2][3][4][5][6]
IC ₅₀ (Off-target Binding)	5-HT _{1a} Receptor	5.4 μM[2]
5-HT _{2o} Receptor	4.4 μM[2]	
5-HT _{2o} Receptor	34.8 μM[2]	
5-HT _{5a} Receptor	16 μM[2]	
EC ₅₀ (Functional Activity)	Extracellular Acidification (human CCR8)	254 nM[2]
Extracellular Acidification (mouse CCR8)	2.6 μM[2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM ZK756326 Dihydrochloride Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **ZK756326 dihydrochloride** in DMSO, which is a common practice for in vitro studies.

Materials:

- **ZK756326 dihydrochloride** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials with secure caps
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **ZK756326 dihydrochloride** powder in a sterile microcentrifuge tube. To prepare 1 mL of a 10 mM stock solution, weigh out 4.294 mg of the compound. Calculation: $429.4 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.004294 \text{ g} = 4.294 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO. It is crucial to use fresh DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of the compound.
- **Dissolution:** Vortex the mixture thoroughly to facilitate dissolution. If the compound does not dissolve completely, sonicate in a water bath for short intervals. Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. Store the stock solutions at -20°C . For long-

term storage (months to years), -80°C is recommended.

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare working solutions for cell culture experiments.

Materials:

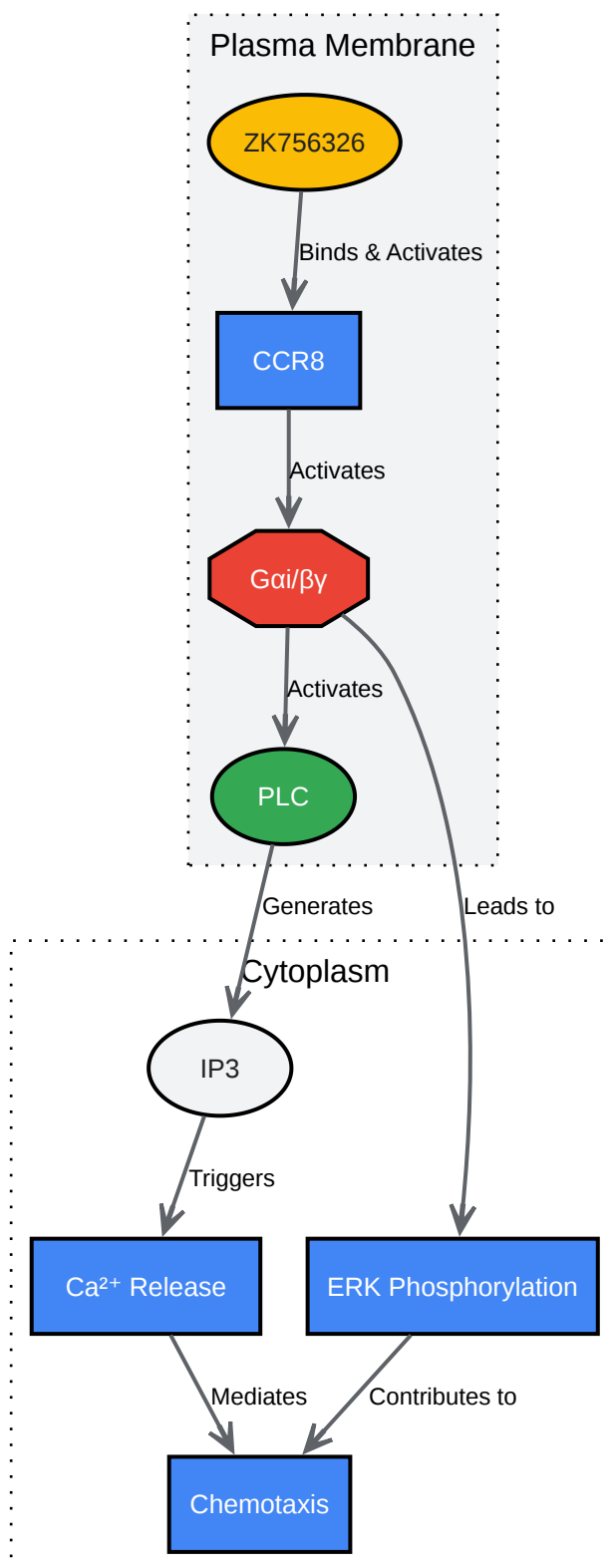
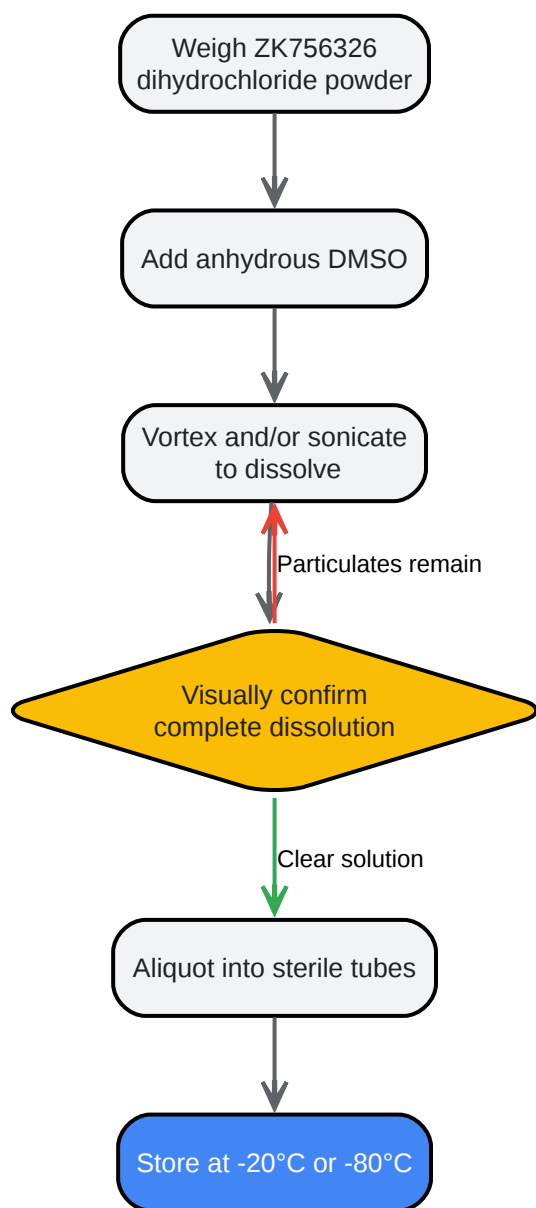
- 10 mM **ZK756326 dihydrochloride** stock solution in DMSO
- Appropriate cell culture medium or assay buffer
- Sterile pipette tips and tubes

Procedure:

- Thawing: Thaw a single aliquot of the frozen stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound. It is important to ensure that the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway of ZK756326.



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Phone: (601) 213-4426

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